

2,6-Dichloro-4-(trifluoromethoxy)aniline material safety data sheet

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Compound of Interest

Compound Name: 2,6-Dichloro-4-(trifluoromethoxy)aniline

Cat. No.: B1300132

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An In-depth Technical Guide to the Material Safety Data Sheet for **2,6-Dichloro-4-(trifluoromethoxy)aniline**

This document provides a comprehensive overview of the safety, handling, and hazardous properties of **2,6-Dichloro-4-(trifluoromethoxy)aniline**, intended for researchers, scientists, and professionals in drug development.

Section 1: Identification

- Product Name: **2,6-Dichloro-4-(trifluoromethoxy)aniline**^{[1][2]}
- Synonyms: Not Available^[1]
- CAS Number: 99479-66-0^{[1][2]}
- Intended Use: For Research and Development purposes only. It is not intended for medicinal, household, or other uses.^[2] This compound is utilized as an intermediate in the synthesis of agricultural chemicals like herbicides and in the development of various pharmaceutical agents.^[3] It also finds applications in material science for enhancing polymers and as a reagent in analytical chemistry.^[3]

Section 2: Hazard Identification

This chemical is classified as hazardous. The classification is based on its potential to cause skin irritation, serious eye irritation, and respiratory irritation.[1]

GHS Classification:

- Skin Corrosion/Irritation (Category 2)[1]
- Serious Eye Damage/Eye Irritation (Category 2)[1][2]
- Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation) (Category 3)[1][2]

Label Elements:

- Signal Word: Warning[2]
- Hazard Statements:
 - H315: Causes skin irritation.[1][2]
 - H319: Causes serious eye irritation.[1][2]
 - H335: May cause respiratory irritation.[1][2]
- Precautionary Statements:
 - Prevention: P261 (Avoid breathing dust/fumes), P264 (Wash skin thoroughly after handling), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves, protective clothing, eye protection, and face protection).[1][2]
 - Response: P302+P352 (IF ON SKIN: Wash with plenty of water), P304+P340 (IF INHALED: Remove person to fresh air and keep comfortable for breathing), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P312 (Call a POISON CENTER or doctor if you feel unwell), P332+P313 (If skin irritation occurs: Get medical advice/attention), P337+P313 (If eye irritation persists: Get medical advice/attention), P362+P364 (Take off contaminated clothing and wash it before reuse).[1][2]

- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405 (Store locked up).[1][2]
- Disposal: P501 (Dispose of contents/container to an authorized hazardous or special waste collection point).[1]

Section 3: Composition and Information on Ingredients

- Substance: **2,6-Dichloro-4-(trifluoromethoxy)aniline**
- Purity: Information on purity is not consistently provided across safety data sheets.

Section 4: First-Aid Measures

Immediate medical attention is crucial in case of exposure. Ensure that medical personnel are aware of the material involved and take precautions to protect themselves.[4]

- Eye Contact: Immediately rinse cautiously with fresh running water for several minutes.[1][2] Ensure complete irrigation by keeping eyelids apart and moving them.[1] If contact lenses are present, remove them if it is easy to do so and continue rinsing.[1][2] Seek medical attention without delay, especially if pain or irritation persists.[1]
- Skin Contact: Should skin or hair contact occur, flush the affected area with running water and soap, if available.[1] If irritation develops, seek medical attention.[1]
- Inhalation: If fumes or dust are inhaled, remove the individual from the contaminated area to fresh air.[1][2] Other measures are typically not necessary unless symptoms develop.[1]
- Ingestion: Immediately provide a glass of water.[1] First aid is not generally required, but if in doubt, contact a Poisons Information Centre or a doctor.[1]
- Special Treatment: Treat symptomatically.[1]

Section 5: Fire-Fighting Measures

- Extinguishing Media: There are no restrictions on the type of extinguisher that can be used. Use media suitable for the surrounding fire.[\[1\]](#)
- Specific Hazards: The substance is non-combustible and not considered a significant fire risk.[\[1\]](#) However, containers may burn and emit corrosive fumes in a fire.[\[1\]](#)
- Fire-Fighting Procedures:
 - Alert the Fire Brigade and inform them of the location and nature of the hazard.[\[1\]](#)
 - Wear a breathing apparatus and protective gloves.[\[1\]](#)
 - Prevent any spillage from entering drains or water courses.[\[1\]](#)
 - Use fire-fighting procedures appropriate for the surrounding area.[\[1\]](#)
 - If safe, remove containers from the path of the fire.[\[1\]](#)
 - Cool fire-exposed containers with a water spray from a protected location.[\[1\]](#)
 - Thoroughly decontaminate all equipment after use.[\[1\]](#)

Section 6: Accidental Release Measures

- Personal Precautions: Avoid all personal contact, including the inhalation of dust.[\[1\]](#) Wear protective clothing, gloves, safety glasses, and a dust respirator.[\[1\]](#) Use in a well-ventilated area and prevent concentration in low-lying areas.[\[1\]](#)
- Environmental Precautions: Prevent spillage from entering drains or waterways.[\[1\]](#) If contamination occurs, advise emergency services.[\[1\]](#)
- Cleanup Procedures:
 - Dry Spills: Use dry clean-up procedures to avoid generating dust.[\[1\]](#) Sweep, shovel, or vacuum the material into a sealed, labeled container for disposal.[\[1\]](#)
 - Wet Spills: Vacuum or shovel the material into labeled containers for disposal.[\[1\]](#)

- Wash the spill area with large amounts of water and prevent runoff from entering drains.^[1]

Section 7: Handling and Storage

- Safe Handling: Avoid all personal contact.^[1] Do not eat, drink, or smoke in handling areas.^[1] Wash hands with soap and water after handling.^[1] Launder contaminated clothing separately before reuse.^[1] Use only in a well-ventilated area.^[1]
- Storage Conditions: Store in original containers in a cool, dry, and well-ventilated area.^[1] Keep containers securely sealed and protected from physical damage.^[1] Store away from incompatible materials and foodstuff containers.^[1]

Section 8: Exposure Controls and Personal Protection

- Engineering Controls: Use in a well-ventilated area.^[1]
- Personal Protective Equipment (PPE):
 - Eye and Face Protection: Wear safety glasses or chemical goggles.^[1]
 - Skin Protection: Wear protective gloves and clothing.^[1]
 - Respiratory Protection: Use a dust respirator if ventilation is inadequate or dust is generated.^[1]

Section 9: Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **2,6-Dichloro-4-(trifluoromethoxy)aniline**.

Property	Value	Source
Appearance	White to gray to brown powder or crystal	[3]
Melting Point	30 - 34 °C	[3]
Refractive Index	n _{20D} 1.49	[3]
Solubility in water	Not Available	[1]
Vapour Pressure	Not Available	[1]

Note: Data for properties such as boiling point, density, and flash point are more readily available for the related compound 2,6-Dichloro-4-(trifluoromethyl)aniline (CAS 24279-39-8) and should not be confused with this substance.

Section 10: Stability and Reactivity

- Reactivity: See handling and storage recommendations in Section 7.[1]
- Chemical Stability: The product is considered stable, and hazardous polymerization will not occur.[1]
- Conditions to Avoid: See Section 7.[1]
- Incompatible Materials: See Section 7.[1]
- Hazardous Decomposition Products: May emit corrosive fumes in a fire.[1] See Section 5.[1]

Section 11: Toxicological Information

- Inhalation: While not classified as causing respiratory tract irritation by EC Directives based on animal models, good hygiene practice dictates that exposure should be minimized.[1]
- Ingestion: The material is not classified as "harmful by ingestion" by EC Directives due to a lack of corroborating evidence.[1]

- Skin Contact: Not thought to produce adverse health effects or skin irritation based on animal models, though good hygiene requires minimizing exposure.[\[1\]](#)
- Eye Contact: This material can cause eye irritation and damage in some individuals.[\[1\]](#)
- Chronic Effects: Long-term exposure is not believed to produce chronic adverse health effects.[\[1\]](#)

Section 12: Ecological Information

Data regarding the ecological effects of **2,6-Dichloro-4-(trifluoromethoxy)aniline** is not available in the provided search results.

Section 13: Disposal Considerations

- Disposal Method: Dispose of contents and containers at an authorized hazardous or special waste collection point, in accordance with all local, regional, and national regulations.[\[1\]](#)

Section 14: Transport Information

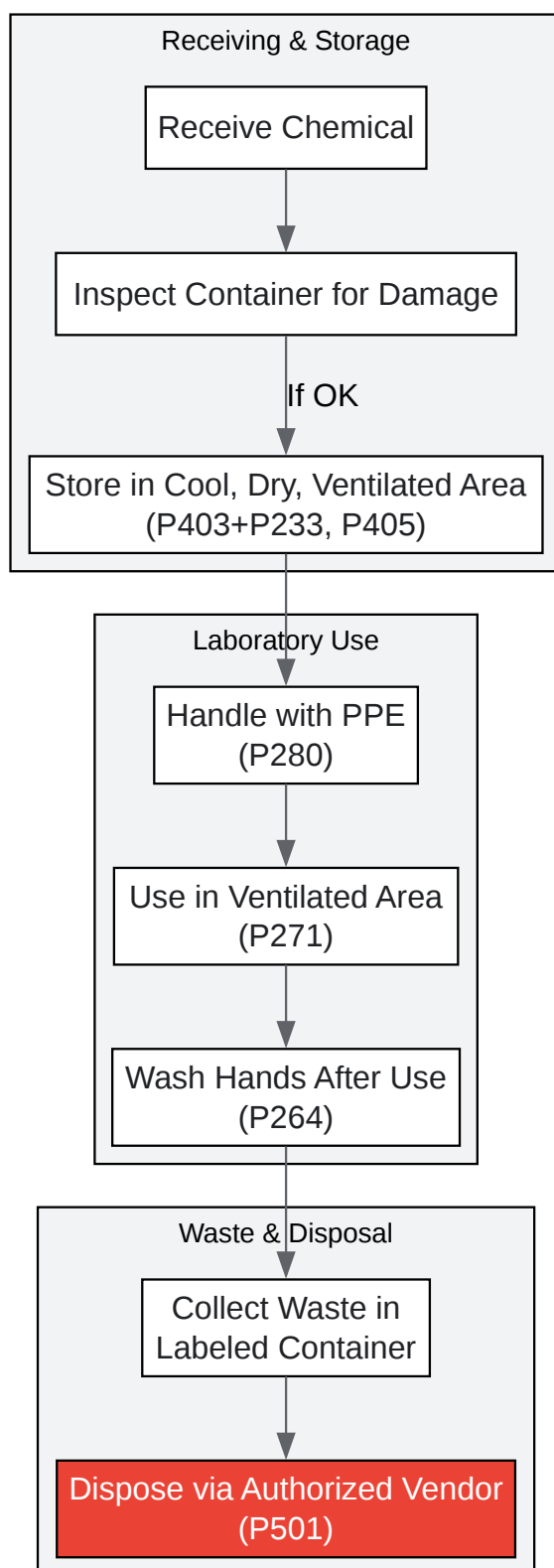
Detailed transport information (UN number, hazard class, etc.) for **2,6-Dichloro-4-(trifluoromethoxy)aniline** is not specified in the provided search results. The information available often pertains to the "trifluoromethyl" analogue.

Experimental Protocols & Methodologies

The safety data sheets referenced herein summarize the results of standardized toxicological and safety testing but do not provide detailed experimental protocols. The methodologies for first aid, fire-fighting, and accidental release are procedural and are detailed in their respective sections above. For researchers requiring specific experimental designs for toxicological or environmental fate studies (e.g., OECD Test Guidelines, EPA OCSPH Harmonized Guidelines), consultation of primary toxicology literature or specialized databases is recommended.

Visualizations

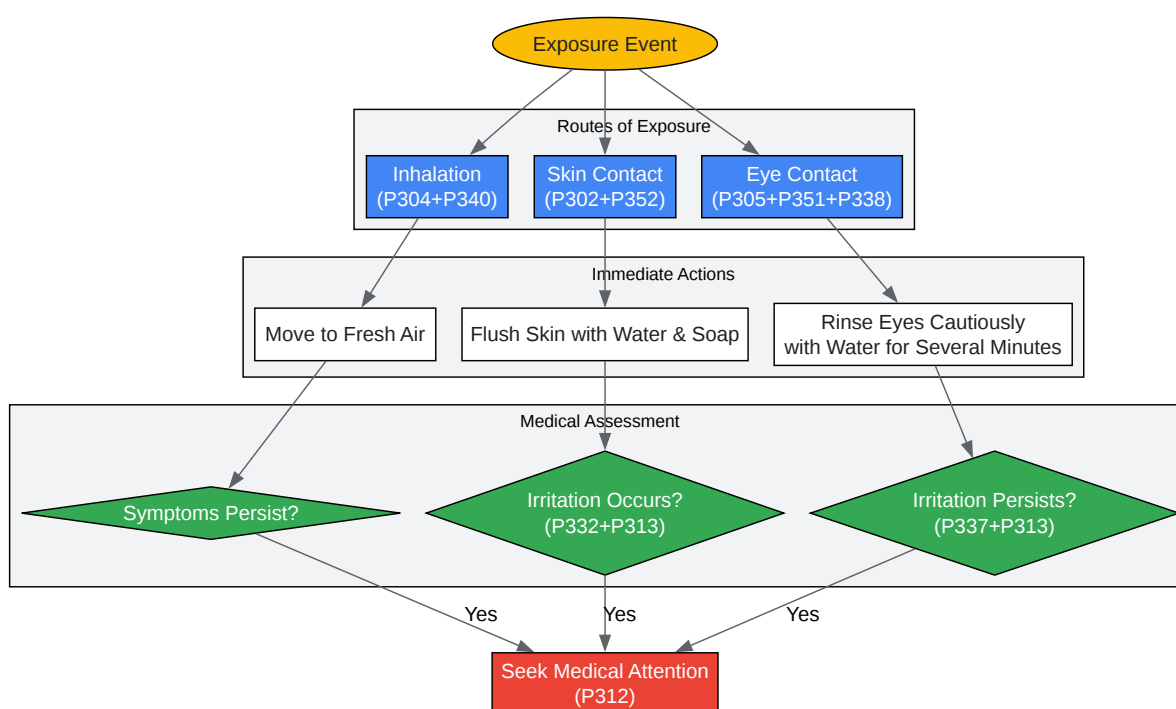
Chemical Handling and Storage Workflow



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Caption: Logical workflow for the safe handling and storage of the chemical.

First-Aid Response to Exposure



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Caption: Decision workflow for first-aid measures following exposure.

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